

2-Chloropentanoic acid safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloropentanoic acid

Cat. No.: B3054684

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **2-Chloropentanoic Acid**

Compound Profile: Physicochemical Properties

Understanding the physical and chemical properties of **2-Chloropentanoic acid** (CAS No: 28600-64-8) is fundamental to anticipating its behavior and handling it safely in a laboratory setting.^[1] This chlorinated carboxylic acid is typically encountered as a liquid and possesses properties that necessitate careful handling.^[2]

Causality Insight: The compound's boiling point and vapor pressure indicate that while not extremely volatile at standard temperature, vapors can accumulate, especially if heated or used in large quantities. Its flash point of 86.4°C signifies that it is a combustible liquid and must be kept away from ignition sources.^[3]

Property	Value	Source
Molecular Formula	C ₅ H ₉ ClO ₂	[3][4][5]
Molecular Weight	136.58 g/mol	[4][5][6]
Appearance	Colorless to pale yellow liquid or solid	[2]
Boiling Point	219.3 °C at 760 mmHg	[3]
Density	1.162 g/cm ³	[3]
Flash Point	86.4 °C	[3]
Vapor Pressure	0.0453 mmHg at 25°C	[3]

Hazard Identification and GHS Classification

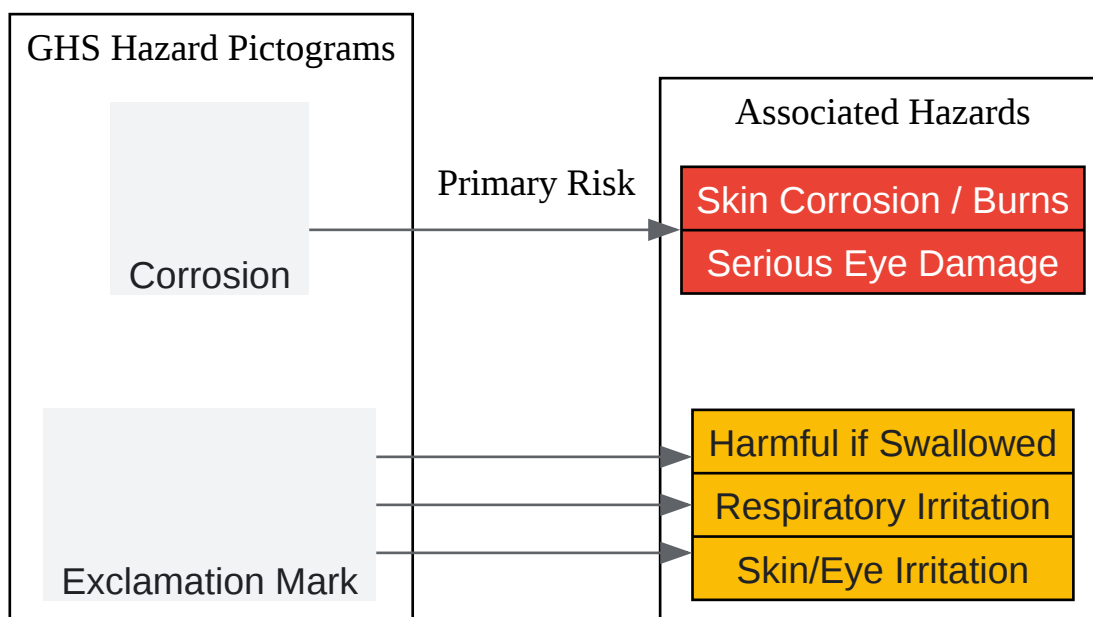
2-Chloropentanoic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) provides a universal framework for understanding these hazards. Data from supplier safety data sheets and regulatory databases like the European Chemicals Agency (ECHA) indicate significant risks upon exposure.[1][6]

Notably, there can be slight variations in classification between suppliers. For maximum safety, this guide adopts the most stringent classifications reported. For instance, while some sources classify it as a skin irritant (Category 2), others classify it as causing severe skin burns (Category 1B).[1][6] The responsible course of action is to handle it as a corrosive material capable of causing severe burns.

Table of GHS Classifications:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1 / 2A	H319: Causes serious eye irritation / H314
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: AK Scientific, Inc., PubChem (ECHA C&L Inventory)[1][6]



[Click to download full resolution via product page](#)

GHS Pictograms and Associated Hazards for **2-Chloropentanoic Acid**.

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety is paramount. The primary goal is to prevent all contact with the substance through a combination of engineering controls and appropriate PPE.[7]

Engineering Control - The Primary Barrier: All work involving **2-Chloropentanoic acid** must be conducted within a certified chemical fume hood.[8] This is a non-negotiable control measure because it mitigates the primary route of exposure for respiratory irritation and protects the user from splashes and the inhalation of vapors.[9]

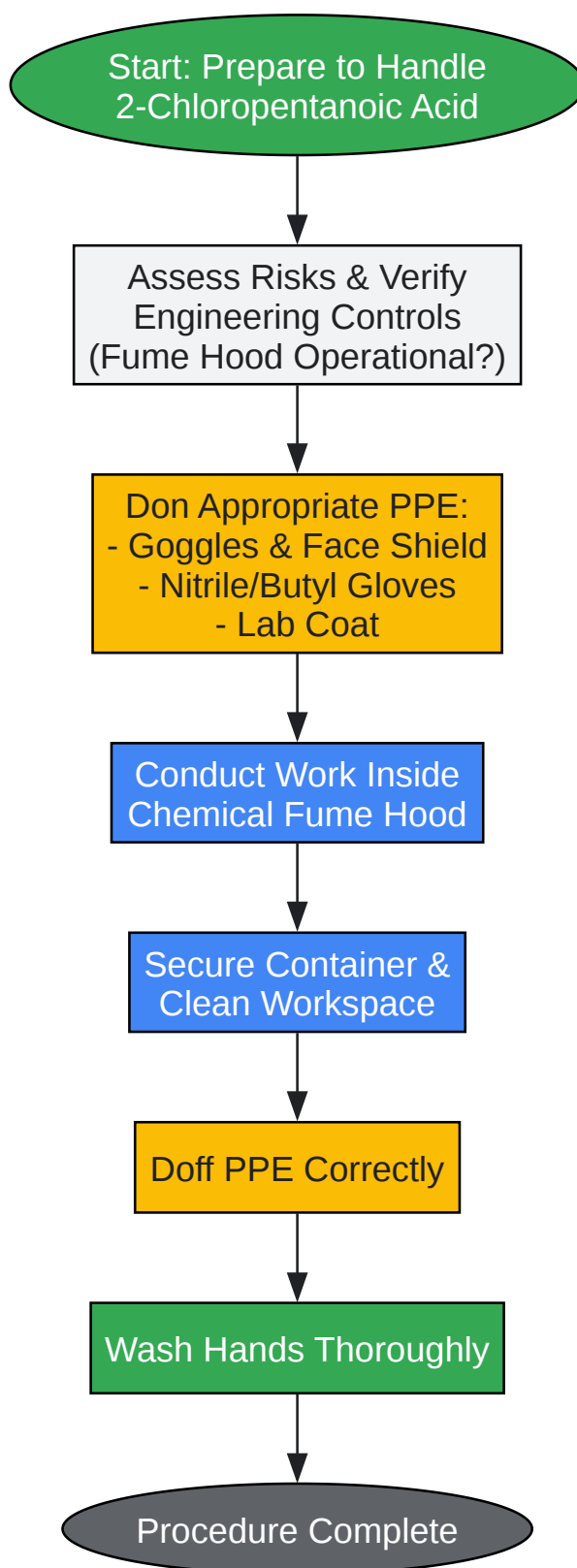
Personal Protective Equipment (PPE) - The Last Line of Defense: The selection of PPE must be deliberate and based on the specific hazards of this corrosive organic acid.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles AND a face shield. [10] [11]	Protects against splashes that can cause severe eye damage. A face shield offers broader protection for the entire face.
Hand Protection	Nitrile or Butyl rubber gloves. [11]	These materials offer good resistance to organic acids. Always check the manufacturer's glove compatibility chart. Discard and replace gloves immediately if contact occurs. [8]
Body Protection	Chemical-resistant lab coat and closed-toe shoes. [9]	A lab coat provides a removable barrier. Long pants and closed-toe shoes are mandatory to protect the skin on the lower body. [10]
Respiratory	Not typically required if work is performed in a fume hood.	If there is a risk of exceeding exposure limits (e.g., large-scale work, spill outside a hood), a NIOSH-approved respirator with an organic vapor cartridge is necessary. [7]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible and unobstructed.[\[1\]](#)[\[7\]](#) Confirm the chemical fume hood is functioning correctly.
- Donning PPE: Put on all required PPE as outlined in the table above, ensuring gloves are inspected for any defects.

- Handling: Conduct all transfers and manipulations of **2-Chloropentanoic acid** inside the fume hood with the sash at the lowest practical position.^[10] Use the smallest quantities necessary for the experiment.^[8]
- Dilution: If diluting, always add the acid to water slowly, never the other way around, to prevent a potentially violent exothermic reaction.^[8]^[9]
- Post-Handling: Tightly close the container.^[1] Wipe down the work surface within the fume hood.
- Doffing PPE: Remove gloves using a technique that avoids touching the outer surface with bare skin. Remove lab coat and eye protection.
- Hygiene: Wash hands thoroughly with soap and water immediately after handling the product.^[1]^[8]



[Click to download full resolution via product page](#)

Workflow for Safely Handling **2-Chloropentanoic Acid**.

Storage and Incompatibility

Proper storage is critical for maintaining laboratory safety and chemical stability.^[12] **2-Chloropentanoic acid** must be stored in a cool, dry, and well-ventilated area.^[1]

Key Storage Principles:

- Container: Keep in a tightly-closed, original container.^{[1][8]}
- Segregation: This is a crucial aspect of safe storage. As an organic acid, it must be segregated from:
 - Bases: To prevent a strong exothermic neutralization reaction.^{[10][13]}
 - Strong Oxidizing Agents: To avoid a potentially violent and hazardous reaction.^[1]
 - Reactive Metals (e.g., sodium, potassium): To prevent the generation of flammable hydrogen gas.^[13]
- Location: Store in a designated corrosives cabinet.^[9] Do not store on high shelves; storage below eye level is recommended to minimize the risk of dropping and splashing.^[10]
- Containment: Use secondary containment, such as a polyethylene tray, to contain any potential leaks or spills.^{[8][10]}

Emergency Procedures

In the event of an exposure or spill, a swift and correct response can significantly mitigate harm.

First-Aid Measures

Immediate action is required for any exposure. The goal is to remove the chemical from the affected area as quickly as possible and seek medical attention.^[1]

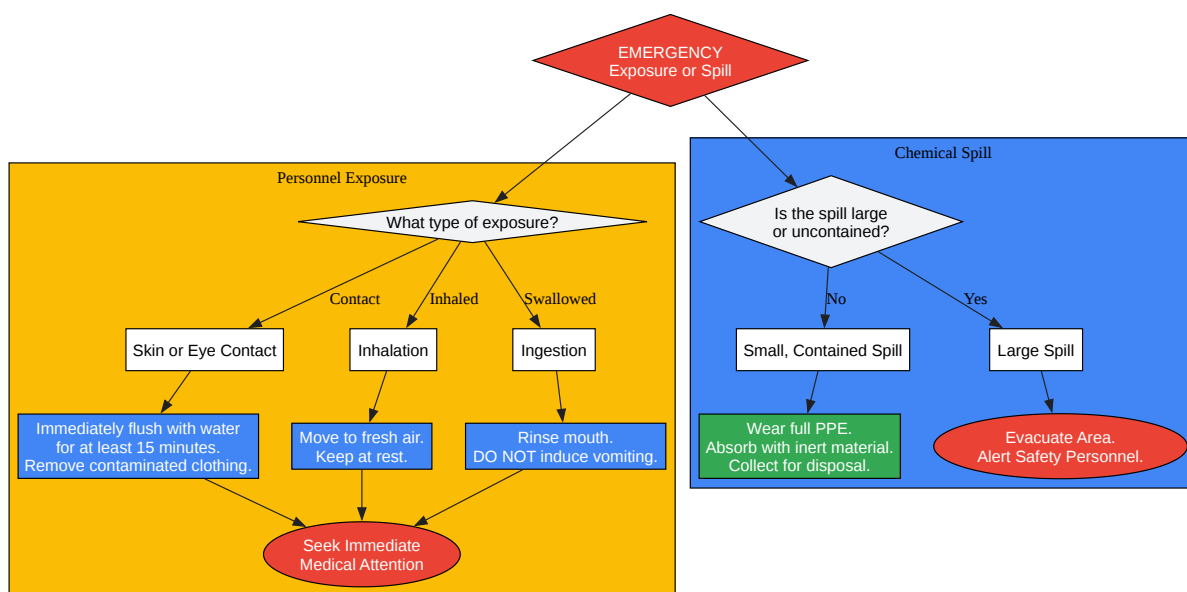
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^[1] Remove contact lenses if present and easy to do.^[1] Seek immediate medical attention.^[1]

- Skin Contact: Immediately remove all contaminated clothing.[1] Flush the affected skin with plenty of soap and water for at least 15 minutes.[1][14] Seek medical attention if irritation or pain persists.[1]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1][14] If the person feels unwell or has difficulty breathing, call a poison center or doctor.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Accidental Release Measures

The response to a spill depends on its size and location.

- Ensure Personal Safety: Evacuate unprotected personnel from the area. Wear the appropriate PPE as described in Section 3, including respiratory protection if the spill is large or not in a contained area.
- Contain the Spill: Prevent further spread of the liquid.[1] Do not let the product enter drains or waterways.[1]
- Neutralize/Absorb: For small spills, cover with an inert, non-combustible absorbent material such as sand, diatomaceous earth, or a commercial acid neutralizer.
- Collect and Dispose: Carefully sweep or scoop the absorbed material into a suitable, labeled container for chemical waste disposal.[1]
- Ventilate and Clean: Ventilate the area and clean the spill site thoroughly.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. aksci.com [aksci.com]
- 2. CAS 1119-46-6: 5-Chloropentanoic acid | CymitQuimica [cymitquimica.com]
- 3. 2-Chloropentanoic acid | lookchem [lookchem.com]
- 4. 2-Chloropentanoic acid | CymitQuimica [cymitquimica.com]
- 5. (2R)-2-chloropentanoic acid | C₅H₉ClO₂ | CID 5324934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Chloropentanoic acid | C₅H₉ClO₂ | CID 110794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. ehs.washington.edu [ehs.washington.edu]
- 9. research.arizona.edu [research.arizona.edu]
- 10. ehs.umich.edu [ehs.umich.edu]
- 11. leelinework.com [leelinework.com]
- 12. csuohio.edu [csuohio.edu]
- 13. SOPs: Corrosives – Laboratory Safety [wp.stolaf.edu]
- 14. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [2-Chloropentanoic acid safety data sheet and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054684#2-chloropentanoic-acid-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com